

Application Note: Synthesis of Adenine Dihydroiodide

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Compound of Interest

Compound Name: Adenine dihydroiodide

Cat. No.: B15440383

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Abstract

This document provides a detailed protocol for the synthesis of **adenine dihydroiodide**, a salt of the essential nucleobase adenine. The synthesis involves the direct reaction of adenine with hydroiodic acid. This application note includes a step-by-step experimental procedure, a summary of quantitative data, and a workflow diagram to ensure reproducibility and ease of use for researchers in organic chemistry, medicinal chemistry, and drug development.

Introduction

Adenine is a fundamental component of nucleic acids (DNA and RNA) and plays a crucial role in cellular metabolism as a part of adenosine triphosphate (ATP), nicotinamide adenine dinucleotide (NAD), and flavin adenine dinucleotide (FAD). The preparation of its salts, such as **adenine dihydroiodide**, can be important for various applications, including the development of new therapeutic agents, use as a reagent in further chemical synthesis, and for studies requiring modified solubility or crystalline properties of adenine. The basic nitrogen atoms in the purine ring system of adenine allow it to react with acids to form salts. Due to the presence of multiple basic nitrogen atoms, adenine can be protonated to form various salt forms. This protocol details the synthesis of the dihydroiodide salt.

Experimental Protocol

Materials:

- Adenine ($C_5H_5N_5$)
- Hydroiodic acid (HI), 57% in water
- Ethanol, absolute
- Deionized water
- Magnetic stirrer with heating plate
- Round-bottom flask
- Condenser
- Ice bath
- Büchner funnel and flask
- Filter paper
- Drying oven or vacuum desiccator

Procedure:

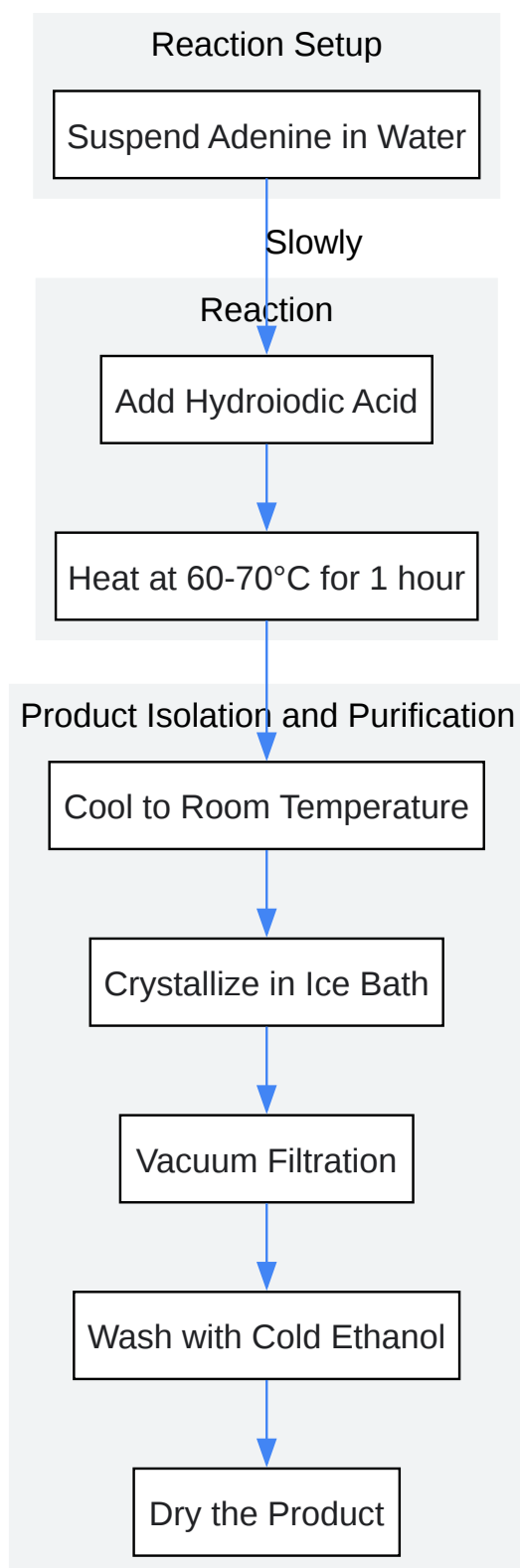
- **Dissolution of Adenine:** In a 100 mL round-bottom flask equipped with a magnetic stir bar, suspend 1.35 g (10 mmol) of adenine in 20 mL of deionized water.
- **Reaction with Hydroiodic Acid:** While stirring, slowly add 3.0 mL (approximately 22 mmol) of 57% hydroiodic acid to the adenine suspension at room temperature. A slight molar excess of the acid is used to ensure complete protonation. The suspension is expected to dissolve as the water-soluble **adenine dihydroiodide** salt is formed.
- **Heating and Reaction Completion:** Attach a condenser to the flask and heat the solution to 60-70°C for 1 hour with continuous stirring to ensure the reaction goes to completion.

- Crystallization: Remove the flask from the heat and allow it to cool to room temperature. Subsequently, place the flask in an ice bath for 30 minutes to facilitate the crystallization of **adenine dihydroiodide**.
- Isolation of Product: Collect the precipitated crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the crystals with two 10 mL portions of cold absolute ethanol to remove any unreacted hydroiodic acid and other impurities.
- Drying: Dry the purified **adenine dihydroiodide** crystals in a vacuum desiccator or a drying oven at a temperature not exceeding 50°C to a constant weight.

Data Presentation

Parameter	Value	Reference/Note
Reactants		
Adenine (C ₅ H ₅ N ₅) Molecular Weight	135.13 g/mol	Calculated
Hydroiodic Acid (HI) Molecular Weight	127.91 g/mol	Calculated
Stoichiometry		
Adenine	1 equivalent	
Hydroiodic Acid	~2.2 equivalents	To ensure diprotonation
Product		
Adenine Dihydroiodide (C ₅ H ₅ N ₅ ·2HI) Molecular Weight	391.95 g/mol	Calculated
Reaction Conditions		
Solvent	Deionized Water	
Reaction Temperature	60-70°C	
Reaction Time	1 hour	
Yield		
Theoretical Yield	3.92 g	Based on 10 mmol of Adenine
Expected Yield	85-95%	Estimated based on similar salt formation reactions

Experimental Workflow



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Caption: Workflow for the synthesis of **Adenine Dihydroiodide**.

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Hydroiodic acid is a strong, corrosive acid. Handle with extreme care to avoid skin and eye contact.
- Avoid inhalation of vapors.
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